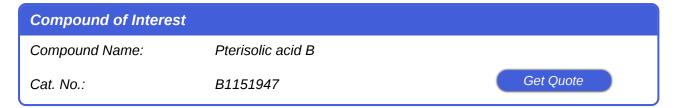


# Independent Verification of Pseudolaric Acid B's Targets: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of Pseudolaric acid B (PAB), a natural product with demonstrated anti-cancer properties, and alternative compounds targeting its key molecular targets: tubulin and CD147. The information presented is supported by experimental data to aid in the evaluation and selection of compounds for further research and development.

## Overview of Pseudolaric Acid B and its Targets

Pseudolaric acid B is a diterpenoid isolated from the root bark of the golden larch tree, Pseudolarix kaempferi. It has been shown to exhibit potent cytotoxic effects against a variety of cancer cell lines. Independent verification has identified two primary molecular targets of PAB:

- Tubulin: PAB disrupts microtubule dynamics by binding to the colchicine-binding site on β-tubulin. This interference with microtubule polymerization leads to cell cycle arrest at the G2/M phase and induction of apoptosis.
- CD147 (Basigin): PAB has also been identified as a direct binding partner of CD147, a
  transmembrane glycoprotein overexpressed in many cancers. The interaction of PAB with
  CD147 is implicated in its anti-leukemic and other anti-cancer activities.

This guide will compare PAB's activity against these targets with that of established alternative compounds: Colchicine as a comparator for the tubulin-binding activity, and AC-73 as a specific inhibitor of CD147.



### **Comparative Analysis of Target Inhibition**

The following tables summarize the quantitative data for PAB and its alternatives against their respective targets.

**Tubulin Polymerization Inhibition** 

Compound	Assay Type	IC50 (μM)	Ki (μM)	Cell Line(s)	Reference(s
Pseudolaric acid B	Tubulin Polymerizatio n	1.1	12-15	Bovine Brain	
Tubulin Polymerizatio n	10.9 ± 1.8	-	Bovine Brain	[1]	
Colchicine	Tubulin Polymerizatio n	~2.5 - 10.6	-	Bovine Brain	[2][3]

#### **CD147 Inhibition**

Currently, direct binding affinity data (Kd) for Pseudolaric acid B and AC-73 to CD147 is not readily available in the public domain. However, their functional inhibition has been characterized through cellular assays.

Compound	Target	Effect	Cell Line(s)	Reference(s)
Pseudolaric acid B	CD147	Direct binding confirmed by chemical proteomics	HeLa	[4]
AC-73	CD147	Specific inhibitor of CD147 dimerization	Hepatocellular Carcinoma, Leukemia	[5][6][7]



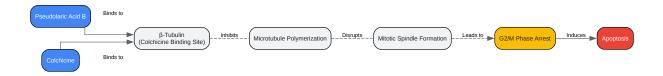
**Cellular Cytotoxicity** 

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference(s)
Pseudolaric acid B	HepG2	Hepatocellular Carcinoma	1.58	[8]
SK-Hep-1	Hepatocellular Carcinoma	1.90	[8]	
Huh-7	Hepatocellular Carcinoma	2.06	[8]	
HN22	Head and Neck Cancer	~0.7 (at 24h)	[9][10]	
MDA-MB-231	Triple-Negative Breast Cancer	19.3 (at 24h), 8.3 (at 48h), 5.76 (at 72h)	[11]	-
Colchicine	A549	Lung Carcinoma	Varies (nM to low μM range)	[12]
H1299	Lung Carcinoma	Varies (nM to low μM range)	[12]	
MCF-7	Breast Adenocarcinoma	Varies (nM to low μM range)	[12]	
DU-145	Prostate Carcinoma	Varies (nM to low μM range)	[12]	-
BT-12	Atypical Teratoid/Rhabdoi d Tumor	0.016	[13]	-
BT-16	Atypical Teratoid/Rhabdoi d Tumor	0.056	[13]	-
AC-73	Leukemia Cell Lines	Acute Myeloid Leukemia	32.79 ± 4.18	[6]



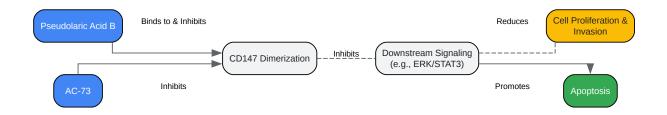
# Signaling Pathways and Experimental Workflows Signaling Pathways

The following diagrams illustrate the key signaling pathways affected by the compounds discussed.



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Caption: PAB and Colchicine's effect on microtubule dynamics.



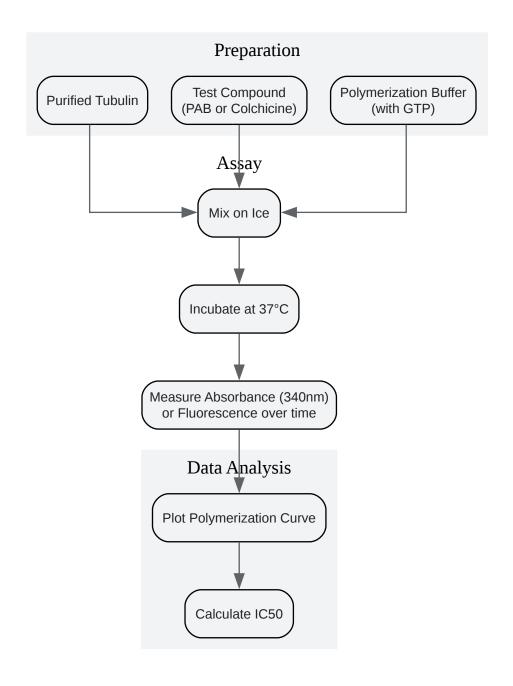
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Caption: PAB and AC-73's inhibition of CD147 signaling.

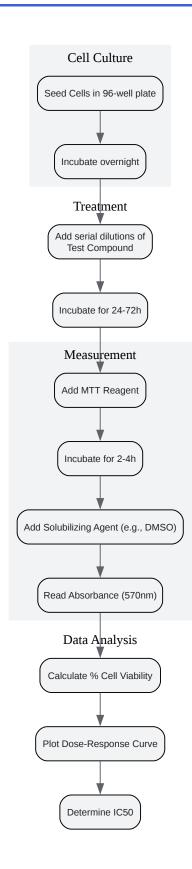
## **Experimental Workflows**

The following diagrams outline the typical workflows for the key experiments cited in this guide.









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